Application Notes and Protocols for AZ32 in Cancer Research

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Compound of Interest

Compound Name:	*AZ32*
Cat. No.:	*B2582400*

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Introduction

AZ32 is a potent and selective inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase, a critical regulator of the DNA damage response (DDR). **AZ32** is characterized by its oral bioavailability and ability to penetrate the blood-brain barrier, making it a promising agent for the treatment of intracranial tumors such as glioblastoma.[1][2] Furthermore, **AZ32** has been identified as an inhibitor of the ATP-binding cassette (ABC) transporter ABCG2, suggesting its potential to reverse multidrug resistance (MDR) in various cancers. This document provides detailed application notes and experimental protocols for the preclinical investigation of **AZ32** in cancer research.

Mechanism of Action

AZ32 exerts its anti-cancer effects through two primary mechanisms:

- ATM Kinase Inhibition: As a central component of the DDR, ATM is activated by DNA double-strand breaks (DSBs) induced by ionizing radiation or chemotherapeutic agents. Activated ATM phosphorylates a cascade of downstream targets to initiate cell cycle arrest, DNA

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repair, or apoptosis. By inhibiting ATM, **AZ32** prevents the repair of DSBs, leading to the accumulation of lethal DNA damage and sensitizing cancer cells to radiation and certain chemotherapies.[1][3] This is particularly effective in cancer cells with deficient p53 signaling, pushing them towards mitotic catastrophe.

- ABCG2 Transporter Inhibition: ABCG2 is a transmembrane protein that actively effluxes a wide range of chemotherapeutic drugs from cancer cells, contributing to MDR. **AZ32** has been shown to inhibit the transporter function of ABCG2, thereby increasing the intracellular concentration and efficacy of co-administered chemotherapeutic agents in resistant tumors.

Data Presentation

Table 1: In Vitro Potency of AZ32

Target	Assay Type	IC50 Value	Cell Line/System	Reference
ATM	Enzymatic Assay	<6.2 nM	Purified Enzyme	[1][2][4][5]
ATM	Cellular Assay	0.31 µM	N/A	[1][2][5]

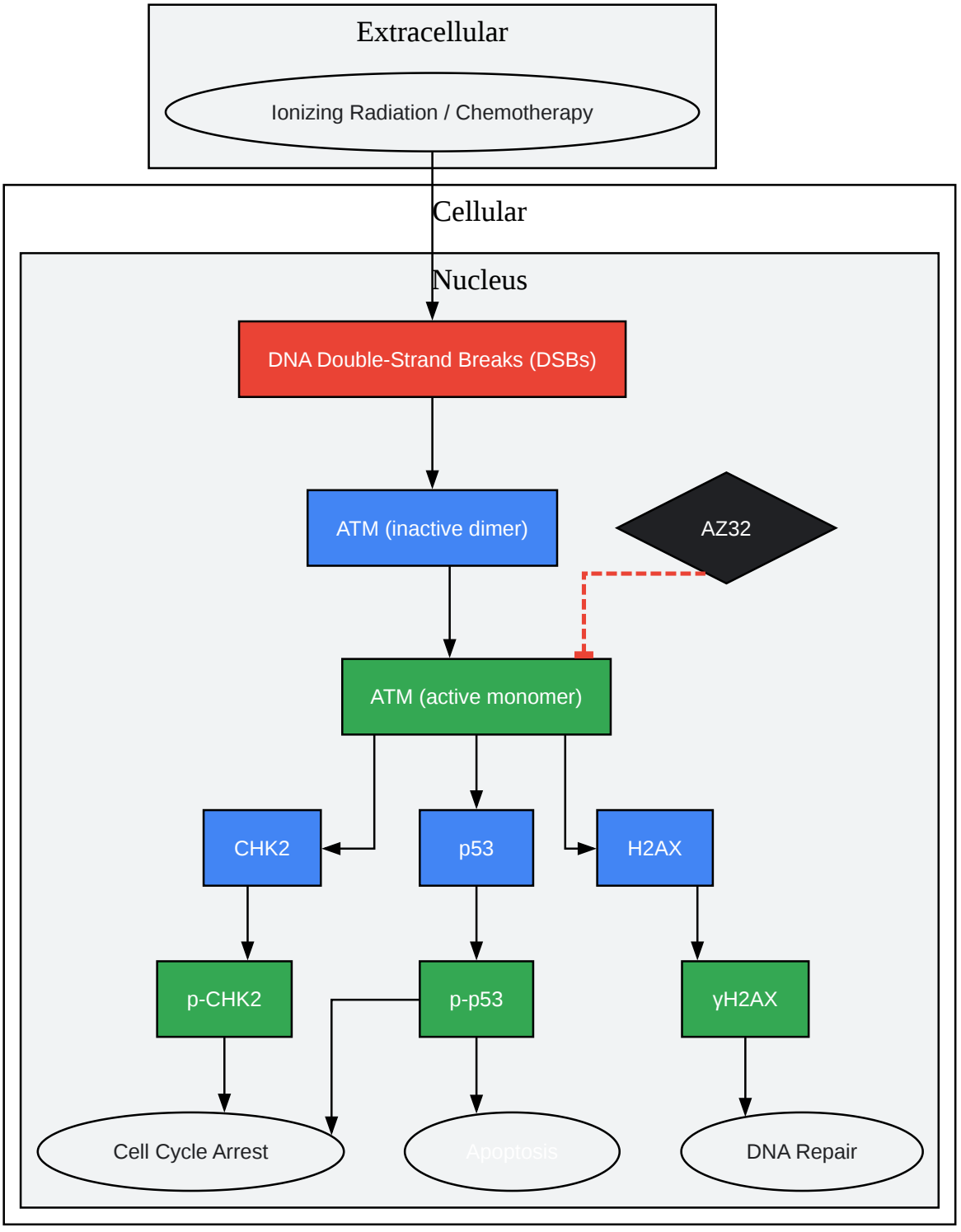
Table 2: Preclinical In Vivo Data for AZ32

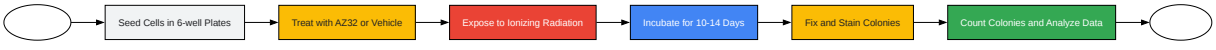
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Cancer Model	Animal Model	AZ32 Dosage	Combination Therapy	Key Findings	Reference
Glioblastoma (syngeneic & human orthotopic)	Mouse	50 mg/kg BID (oral)	Whole Brain Irradiation	Significant improvement in median overall survival; radiosensitization of intracranial gliomas.	[1]
Glioblastoma (orthotopic)	Mouse	200 mg/kg (single oral dose)	N/A	Free brain concentrations exceeded the cellular IC50 for approximately 22 hours.	[2]

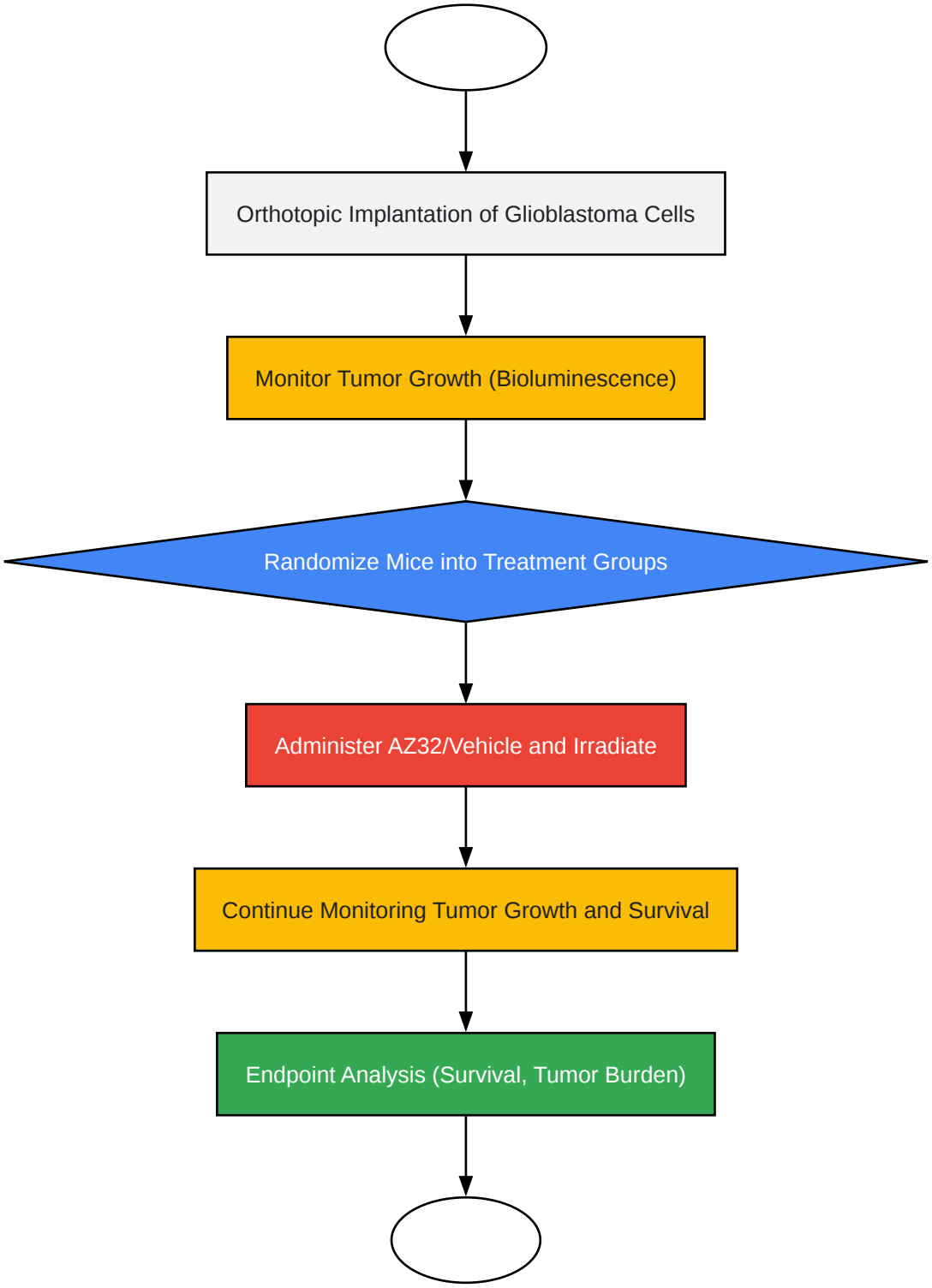
Signaling Pathway

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